

Improving signal-to-noise ratio in ATX-1905 PET imaging

Author: BenchChem Technical Support Team. Date: December 2025



Technical Support Center: ATX-1905 PET Imaging

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **ATX-1905** for Positron Emission Tomography (PET) imaging. The information provided aims to help improve the signal-to-noise ratio (SNR) and overall quality of your experimental data.

Troubleshooting Guide: Improving Low Signal-to-Noise Ratio (SNR)

Low SNR can significantly impact the quantitative accuracy and visual interpretation of **ATX-1905** PET images. Below are common causes and actionable solutions to enhance your imaging results.

Issue: High Noise Levels and/or Low Signal Intensity in Reconstructed Images



Troubleshooting & Optimization

Check Availability & Pricing

| Potential Cause | Recommended Solution & Troubleshooting Steps |
|--|---|
| Insufficient Injected Dose | A low injected dose is a primary reason for poor count statistics, leading to high image noise. Action: While adhering to ethical guidelines, ensure the injected activity is adequate for your scanner's sensitivity and the animal model. For preclinical mouse models, a starting point based on similar 18F-labeled tracers is often in the range of 3.7-7.4 MBq (100-200 μCi).[1] |
| Inadequate Acquisition Time | Shorter scan durations capture fewer coincidence events, which directly increases image noise.[2] Action: Increase the scan duration per bed position. For static preclinical scans, a duration of 10-20 minutes is common. Dynamic scanning protocols will require optimization based on the tracer kinetics. |
| Suboptimal Image Reconstruction Parameters | The choice of reconstruction algorithm and its parameters dramatically affects SNR.[3][4][5][6] Action: • Algorithm Choice: Utilize iterative reconstruction algorithms like Ordered Subsets Expectation Maximization (OSEM) over Filtered Backprojection (FBP) for superior SNR.[2] • TOF and PSF: If available on your system, incorporate Time-of-Flight (TOF) and Point Spread Function (PSF) modeling during reconstruction to significantly improve SNR.[2] • Iterations and Subsets: Increasing the number of iterations and subsets in OSEM can improve image convergence but may also amplify noise. Find a balance that provides good resolution without excessive noise. |
| Improper Data Corrections | Inaccurate corrections for physical effects introduce noise and artifacts.[7] Action: Ensure that all necessary corrections (attenuation, |

Troubleshooting & Optimization

Check Availability & Pricing

| | scatter, randoms, decay) are properly applied during image reconstruction. Review the quality of the CT-based attenuation map for any artifacts. |
|---------------------------------------|--|
| Inappropriate Post-Processing Filters | Excessive or improperly applied smoothing filters can blur images and reduce spatial resolution, degrading the true signal. Action: Apply post-reconstruction filters (e.g., Gaussian) judiciously. Evaluate the effect of different filter widths on both noise reduction and image resolution to find the optimal balance. |
| Animal Handling and Physiology | Physiological variables can affect the biodistribution of ATX-1905. Action: • Anesthesia: Maintain a consistent level of anesthesia throughout the uptake and imaging periods. • Temperature: Keep the animal warm to prevent activation of brown fat, which can lead to non-specific tracer uptake. • Fasting: While tracer-dependent, a consistent fasting protocol (e.g., 4-6 hours) is generally recommended for preclinical studies to ensure reproducible biodistribution. |

Frequently Asked Questions (FAQs)

Q1: What is the primary source of noise in PET imaging? A1: The primary source of noise in PET imaging is the statistical fluctuation inherent in the radioactive decay process and the subsequent detection of annihilation photons. Low numbers of detected events (low counts) lead to higher statistical noise and a lower signal-to-noise ratio in the reconstructed images.

Q2: How does Time-of-Flight (TOF) reconstruction improve SNR? A2: TOF PET scanners measure the small difference in arrival times of the two annihilation photons. This timing information allows for a more precise localization of the annihilation event along the line of response. By reducing the uncertainty in the event's location, TOF reconstruction effectively

Troubleshooting & Optimization





increases the signal relative to the noise, resulting in images with better contrast and lower noise.

Q3: What is the Partial Volume Effect and how does it affect my signal? A3: The Partial Volume Effect (PVE) is a phenomenon that occurs when the size of an object being imaged is close to or smaller than the spatial resolution of the PET scanner. This leads to an underestimation of the true radioactivity concentration in small structures and a "spilling out" of the signal into adjacent areas. PVE can artificially lower the measured signal in your region of interest. Using high-resolution scanners and applying Point Spread Function (PSF) correction during reconstruction can help mitigate this effect.

Q4: Can motion during the scan affect the signal-to-noise ratio? A4: Yes, motion during the PET scan can cause significant image blurring, which degrades spatial resolution and can reduce the measured signal intensity in a region of interest. For preclinical imaging, it is crucial to ensure the animal is properly anesthetized and securely immobilized throughout the scan. Respiratory gating can also be used to minimize artifacts from breathing motion, particularly in thoracic and abdominal imaging.

Q5: What are the key differences in expected uptake between [18F]ATX-1905 and [18F]FDG in models of pulmonary fibrosis? A5: In a bleomycin-induced pulmonary fibrosis mouse model, [18F]ATX-1905 uptake is specific to Autotaxin (ATX) expression and is elevated in fibrotic lung tissue (SUVmax \approx 2.2). In contrast, [18F]FDG uptake reflects metabolic activity, which is often associated with inflammation, and shows a lower uptake in the same model (SUVmax \approx 0.7). The uptake of [18F]ATX-1905 can be inhibited by an ATX inhibitor, demonstrating its target specificity.

Experimental Protocols

This section provides a detailed methodology for a key experiment involving **ATX-1905** PET imaging, based on a published preclinical study.

Protocol 1: Preclinical PET/CT Imaging of Pulmonary Fibrosis in a Mouse Model with [18F]ATX-1905

This protocol is adapted from a study evaluating [18F]**ATX-1905** in a bleomycin-induced pulmonary fibrosis (BPF) mouse model.



- 1. Animal Model and Preparation:
- Model: Bleomycin-induced pulmonary fibrosis (BPF) mouse model.
- Animal Handling: Anesthetize mice using isoflurane (e.g., 2% for induction, 1.5% for maintenance) in oxygen.
- Catheterization: Place a catheter in the lateral tail vein for tracer injection.
- Fasting: Fast animals for 4-6 hours prior to tracer injection to ensure consistent biodistribution.
- 2. Radiotracer Administration:
- Tracer: [18F]ATX-1905.
- Injected Dose: Administer approximately 5.55 MBq (150 μ Ci) of [18F]**ATX-1905** intravenously via the tail vein catheter.
- Injection Volume: Keep the injection volume low (e.g., < 150 μL) to avoid physiological disturbances.
- 3. PET/CT Image Acquisition:
- Scanner: A preclinical PET/CT scanner.
- Uptake Time: Allow for a 60-minute uptake period post-injection. During this time, maintain the animal under anesthesia and keep it warm.
- CT Scan: Perform a low-dose CT scan for anatomical localization and attenuation correction prior to the PET scan.
- PET Scan: Acquire a static PET scan for 15 minutes.
- 4. Image Reconstruction:
- Algorithm: Use a 3D Ordered Subsets Expectation Maximization (OSEM) algorithm.




- Corrections: Apply corrections for dead time, decay, randoms, scatter, and attenuation.
- 5. Data Analysis:
- Image Fusion: Co-register the PET and CT images.
- Region of Interest (ROI) Definition: Draw ROIs on the fibrotic lung regions as identified on the CT images.
- Quantification: Calculate the Standardized Uptake Value (SUV) for the ROIs. The maximum SUV (SUVmax) is often reported.

| Parameter | Recommendation |
|---------------------------|--|
| Animal Model | Bleomycin-induced pulmonary fibrosis mouse |
| Anesthesia | Isoflurane |
| Injected Dose | ~5.55 MBq (150 μCi) |
| Uptake Time | 60 minutes |
| Acquisition Time (Static) | 15 minutes |
| Reconstruction Algorithm | 3D OSEM with all standard corrections |

Visualizations

Below are diagrams illustrating key concepts relevant to ATX-1905 PET imaging.






Click to download full resolution via product page

Caption: Autotaxin (ATX) signaling pathway and the binding of the ATX-1905 PET tracer.









Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Idiopathic pulmonary fibrosis: evaluation with positron emission tomography PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Preclinical Characterization of a Novel Class of 18F-Labeled PET Tracers for Amyloid-β |
 Journal of Nuclear Medicine [jnm.snmjournals.org]
- 3. Preclinical characterization of a novel class of 18F-labeled PET tracers for amyloid-β -PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Development of 18F-labeled radiotracers for neuroreceptor imaging with positron emission tomography - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Item New 18F PET Tracers and Novel Methods for their Production University of Illinois Chicago Figshare [indigo.uic.edu]
- 7. Imaging Pulmonary Fibrosis and Treatment Efficacy In Vivo with Autotaxin-Specific PET Ligand [18F]ATX-1905 PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Improving signal-to-noise ratio in ATX-1905 PET imaging]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15573063#improving-signal-to-noise-ratio-in-atx-1905-pet-imaging]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com